

3-Aminopropanal: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Aminopropanal

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An In-depth Examination of a Key Bioactive Aldehyde in Cellular Stress and Disease

This technical guide provides a comprehensive overview of **3-Aminopropanal** (3-AP), a critical metabolite in polyamine catabolism. With its potent cytotoxic effects, 3-AP is a molecule of significant interest in the fields of biochemistry, neuroscience, and drug development. This document details its chemical properties, biological roles, synthesis, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Core Properties of 3-Aminopropanal

3-Aminopropanal, also known as 3-aminopropionaldehyde, is a reactive amino aldehyde. Its key identifiers and physicochemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	352-92-1	[1][2][3][4]
Molecular Formula	C3H7NO	[1][2][4]
Molecular Weight	73.09 g/mol	[1][2][4]
IUPAC Name	3-aminopropanal	[5]
Synonyms	3-Aminopropionaldehyde, beta-Aminopropionaldehyde	[2][5]
Physical Description	Solid	[5]
Boiling Point	137.9°C at 760 mmHg	[2]
Density	0.924 g/cm ³	[2]
Flash Point	37.2°C	[2]

Biological Significance and Mechanism of Action

3-Aminopropanal is a crucial intermediate in the catabolism of polyamines such as spermidine and spermine, a process catalyzed by enzymes like polyamine oxidase.[1][2] This aldehyde is not merely a metabolic byproduct; it is a potent cytotoxic agent implicated in cellular damage, particularly under conditions of oxidative stress and cerebral ischemia.[1][2][6]

The primary mechanism of 3-AP's cytotoxicity stems from its nature as a weak lysosomotropic base.[1][6] Its amino group allows it to accumulate within the acidic environment of lysosomes. This accumulation leads to lysosomal membrane permeabilization and rupture, releasing cathepsins and other hydrolytic enzymes into the cytoplasm.[1][6][7] This event triggers a cascade of downstream effects, including:

- **Oxidative Stress:** The rupture of lysosomes induces a transient wave of reactive oxygen species (ROS), contributing to cellular damage.[6]
- **Mitochondrial Dysfunction:** Lysosomal breakdown can indirectly affect mitochondrial membrane potential and function.[6]

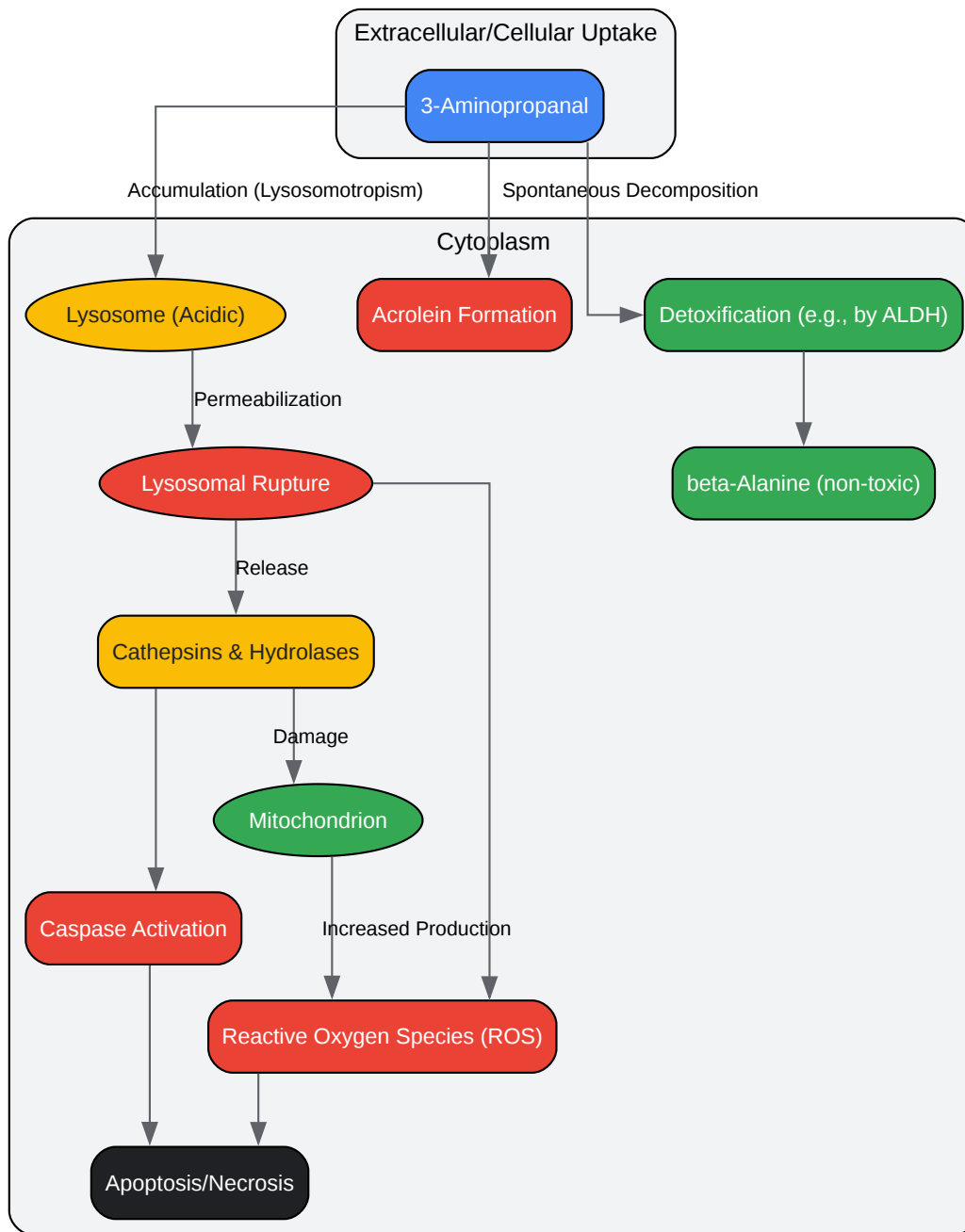
- Apoptosis and Necrosis: The release of lysosomal contents and subsequent cellular stress activate caspase-dependent apoptotic pathways.[1][6] In cases of extensive lysosomal damage, necrotic cell death can occur.[1][7]

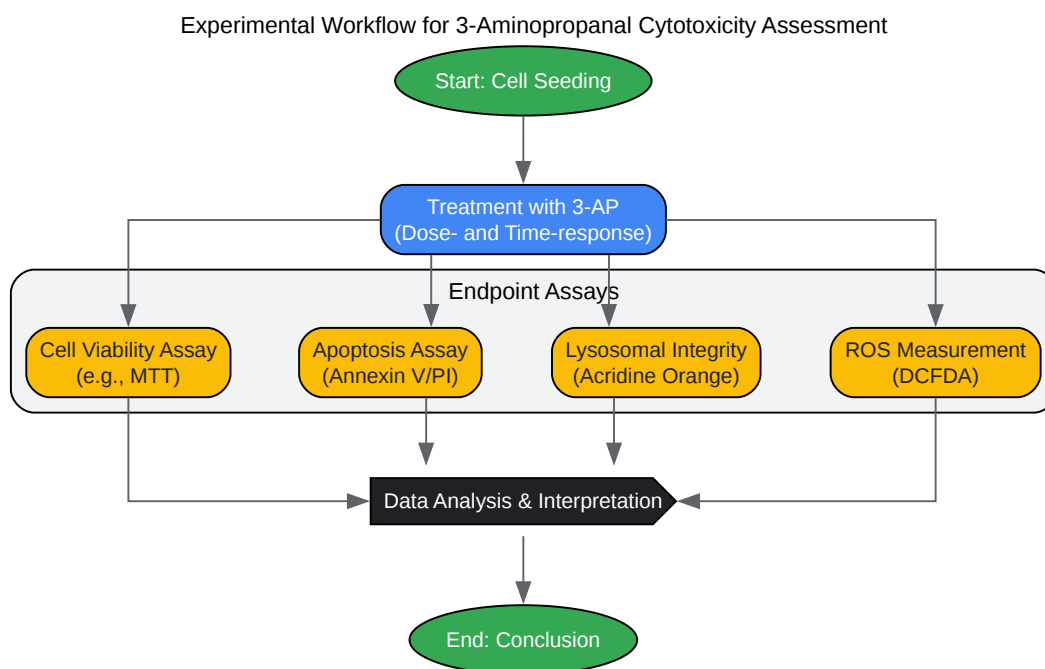
Furthermore, **3-Aminopropanal** can spontaneously decompose to form acrolein, a highly reactive and toxic unsaturated aldehyde.[2][8] Acrolein can exacerbate cellular damage by forming adducts with proteins and DNA.[2][8]

Signaling Pathway of 3-Aminopropanal-Induced Cytotoxicity

The following diagram illustrates the key events in the cytotoxic signaling pathway initiated by **3-Aminopropanal**.

Signaling Pathway of 3-Aminopropanal-Induced Cytotoxicity





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